

(3-bromothiophen-2-yl)methanol: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: (3-Bromothiophen-2-YL)methanol

Cat. No.: B151471

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and hazard information for **(3-bromothiophen-2-yl)methanol** (CAS No. 70260-17-2). It is intended for use by qualified professionals in research and development. Specific quantitative toxicological data, such as LD50 and LC50 values, and detailed experimental protocols for this compound are not readily available in the public domain. The information presented herein is based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and data from closely related compounds. All users should conduct their own risk assessments and consult a comprehensive Safety Data Sheet (SDS) from their supplier before handling this chemical.

Chemical Identification and Physical Properties

(3-bromothiophen-2-yl)methanol is a substituted thiophene derivative. Thiophene and its derivatives are important heterocyclic compounds widely used as building blocks in the synthesis of pharmaceuticals and other specialty chemicals. Understanding the fundamental properties of this compound is the first step in ensuring its safe handling.

Property	Value	Source
Molecular Formula	C5H5BrOS	PubChem
Molecular Weight	193.06 g/mol	PubChem
CAS Number	70260-17-2	PubChem
Synonyms	(3-bromo-2-thienyl)methanol, 3-Bromo-2- (hydroxymethyl)thiophene	PubChem
Appearance	Not explicitly available, likely a solid or liquid	-
Boiling Point	Not explicitly available	-
Melting Point	Not explicitly available	-
Solubility	Not explicitly available	-

Hazard Identification and Classification

Based on available GHS data, **(3-bromothiophen-2-yl)methanol** is classified as a hazardous substance. The primary hazards are related to its acute toxicity upon ingestion and inhalation, as well as its potential to cause skin and eye irritation.

GHS Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Inhaled	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2A

GHS Label Elements

Element	Information
Pictograms	
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H332: Harmful if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation.
Precautionary Statements	Prevention: P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. <

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